

Application Notes and Protocols for 5-(p-Tolyl)picolinic Acid

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Compound of Interest

Compound Name: 5-(p-Tolyl)picolinic acid

CAS No.: 1225956-67-1

Cat. No.: B582306

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Introduction

5-(p-Tolyl)picolinic acid is a substituted pyridine carboxylic acid with significant potential in medicinal chemistry, materials science, and synthetic organic chemistry. As a bifunctional molecule, it incorporates a picolinic acid moiety, a known chelating agent and a structural motif in various biologically active compounds, and a tolyl group, which can modulate lipophilicity and introduce further sites for chemical modification.^[1] Picolinic acid derivatives have demonstrated a wide range of biological activities, including anti-inflammatory, anti-proliferative, and herbicidal properties.^{[2][3][4]} The tolyl substituent offers a versatile handle for the development of novel pharmaceuticals and functional materials.

This guide provides a comprehensive experimental protocol for the synthesis, purification, and characterization of **5-(p-Tolyl)picolinic acid**. It is intended for researchers and professionals in drug development and related scientific fields. The protocols are designed to be robust and reproducible, with detailed explanations of the underlying chemical principles.

Physicochemical Properties and Safety Information

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ NO ₂	N/A
Molecular Weight	213.23 g/mol	N/A
Appearance	White to off-white solid (predicted)	[5]
Melting Point	Not available. Predicted to be higher than p-toluic acid (179-182 °C) and picolinic acid (136-138 °C).	[5]
Solubility	Predicted to have low solubility in water and higher solubility in organic solvents like ethanol, DMSO, and DMF.	[6]
Safety	Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes.	N/A

Synthesis of 5-(p-Tolyl)picolinic Acid via Suzuki-Miyaura Coupling

The synthesis of **5-(p-Tolyl)picolinic acid** is most effectively achieved through a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.[7][8] This reaction creates a carbon-carbon bond between an aryl halide (5-bromopicolinic acid) and an organoboron compound (p-tolylboronic acid).[9][10] The carboxyl group of the picolinic acid is typically protected as an ester during the reaction to prevent side reactions.

Reaction Scheme

Caption: Synthetic pathway for **5-(p-Tolyl)picolinic acid**.

Experimental Protocol

Part 1: Esterification of 5-Bromopicolinic Acid

- **Reaction Setup:** In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 5-bromopicolinic acid (10.0 g, 49.5 mmol) in methanol (100 mL).
- **Acid Catalyst Addition:** Carefully add concentrated sulfuric acid (2.0 mL) dropwise to the stirred suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours, or until TLC analysis indicates complete consumption of the starting material.
- **Work-up:** Cool the reaction mixture to room temperature and remove the methanol under reduced pressure. Neutralize the residue with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine (50 mL), dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure to yield methyl 5-bromopicolinate as a solid, which can be used in the next step without further purification.

Part 2: Suzuki-Miyaura Coupling

- **Reaction Setup:** To a 500 mL round-bottom flask, add methyl 5-bromopicolinate (10.7 g, 49.5 mmol), p-tolylboronic acid (7.4 g, 54.5 mmol), and potassium carbonate (20.5 g, 148.5 mmol).
- **Catalyst and Solvent Addition:** Add tetrakis(triphenylphosphine)palladium(0) (1.14 g, 0.99 mmol, 2 mol%) to the flask. Add a mixture of toluene (150 mL) and water (50 mL).
- **Inert Atmosphere:** Degas the mixture by bubbling nitrogen or argon through the solution for 15-20 minutes.
- **Reflux:** Heat the reaction mixture to 80-90 °C under a nitrogen atmosphere and stir vigorously for 12-16 hours. Monitor the reaction progress by TLC or LC-MS.

- **Work-up:** After cooling to room temperature, separate the organic and aqueous layers. Extract the aqueous layer with ethyl acetate (2 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude methyl 5-(p-tolyl)picolinate can be purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient).

Part 3: Hydrolysis to **5-(p-Tolyl)picolinic Acid**

- **Reaction Setup:** Dissolve the purified methyl 5-(p-tolyl)picolinate (from the previous step) in a mixture of tetrahydrofuran (THF, 100 mL) and water (50 mL).
- **Base Addition:** Add sodium hydroxide (4.0 g, 100 mmol) to the solution and stir at room temperature for 2-4 hours.
- **Acidification:** After complete hydrolysis (monitored by TLC), remove the THF under reduced pressure. Cool the remaining aqueous solution in an ice bath and acidify to pH 3-4 with 1M hydrochloric acid.
- **Precipitation and Filtration:** A precipitate will form upon acidification. Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to afford **5-(p-tolyl)picolinic acid**.

Purification and Characterization

Recrystallization Protocol

For higher purity, the crude **5-(p-Tolyl)picolinic acid** can be recrystallized.

- **Solvent Selection:** Based on the solubility of similar compounds, a solvent system such as ethanol/water or acetone/water is recommended.[6]
- **Procedure:** Dissolve the crude product in a minimal amount of hot ethanol. Add hot water dropwise until the solution becomes slightly cloudy.
- **Crystallization:** Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.

- Isolation: Collect the crystals by vacuum filtration, wash with a small amount of cold ethanol/water mixture, and dry under vacuum.

Characterization Methods

A comprehensive characterization of the final product is crucial to confirm its identity and purity.

Technique	Purpose	Expected Results
^1H NMR	Structural elucidation	Aromatic protons of the pyridine and tolyl rings, a singlet for the methyl group, and a broad singlet for the carboxylic acid proton.
^{13}C NMR	Carbon skeleton confirmation	Signals corresponding to the aromatic carbons, the methyl carbon, and the carboxyl carbon.
Mass Spectrometry	Molecular weight determination	A molecular ion peak corresponding to the calculated mass of 213.23 g/mol .
FT-IR Spectroscopy	Functional group identification	Characteristic peaks for O-H (carboxylic acid), C=O (carboxylic acid), C=C and C=N (aromatic rings).
Melting Point	Purity assessment	A sharp melting point range.
Elemental Analysis	Elemental composition	Percentages of C, H, and N consistent with the molecular formula $\text{C}_{13}\text{H}_{11}\text{NO}_2$.

Predicted ^1H NMR Spectrum (400 MHz, DMSO-d_6):

- δ 13.5-12.5 (br s, 1H): COOH

- δ 9.0-8.8 (m, 1H): Pyridine H6
- δ 8.2-8.0 (m, 1H): Pyridine H4
- δ 7.8-7.6 (m, 1H): Pyridine H3
- δ 7.6-7.4 (d, 2H): Toly H (ortho to methyl)
- δ 7.3-7.1 (d, 2H): Toly H (meta to methyl)
- δ 2.35 (s, 3H): CH₃

Potential Applications

Derivatives of 5-substituted picolinic acids have shown promise in various fields, suggesting potential applications for **5-(p-tolyl)picolinic acid** as a key intermediate or a final active molecule.

Drug Development

- **Anti-cancer Agents:** Picolinic acid derivatives have been investigated for their anti-proliferative effects on various cancer cell lines.^{[9][11]} The tolyl group can be further functionalized to enhance potency and selectivity.
- **Anti-inflammatory Agents:** Some 5-substituted picolinic acid compounds are useful in the treatment of inflammation.^[2]

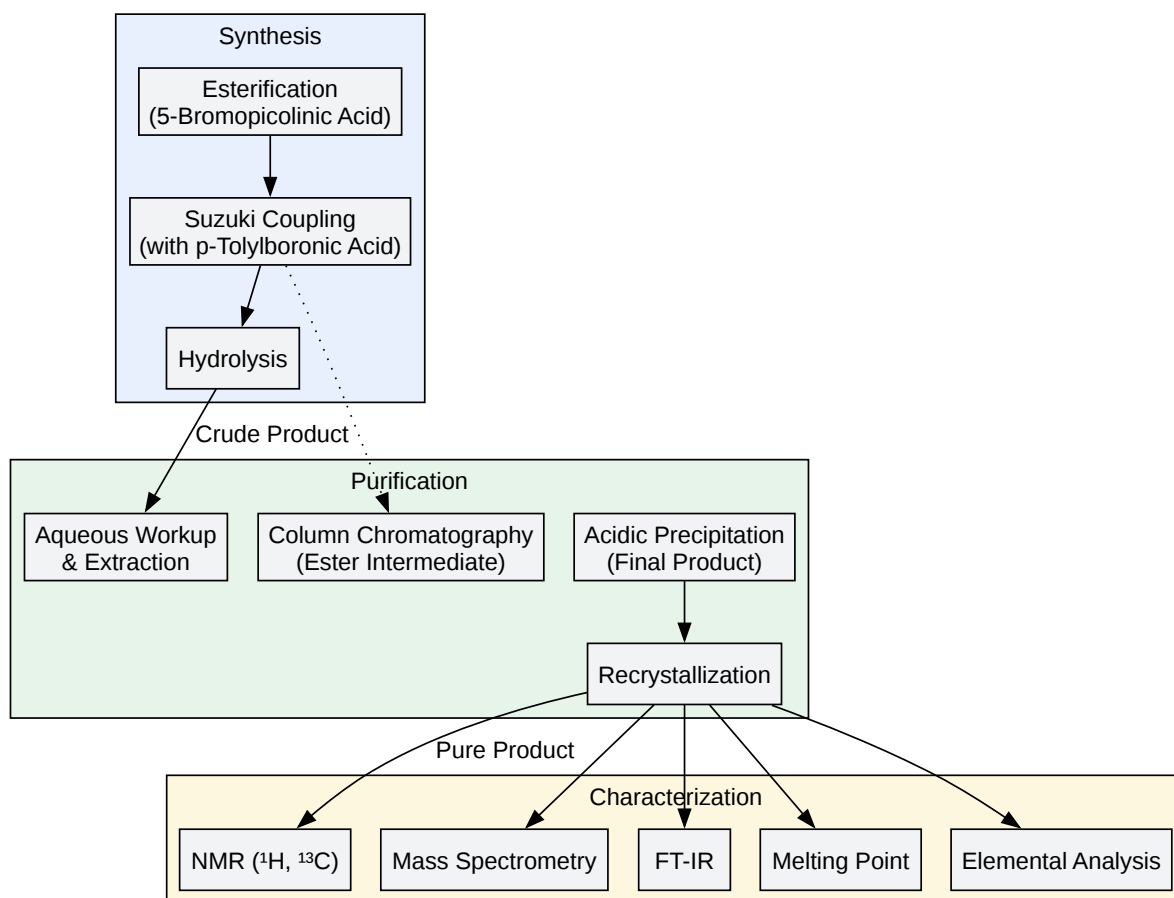
Agrochemicals

- **Herbicides:** Picolinic acid and its derivatives are a well-established class of synthetic auxin herbicides.^[3]

Materials Science

- **Coordination Polymers and Metal-Organic Frameworks (MOFs):** The picolinic acid moiety is an excellent chelating ligand for metal ions, making it a valuable building block for the synthesis of coordination polymers with interesting magnetic, catalytic, or porous properties.

Workflow Visualization



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Caption: Overall workflow for the synthesis and analysis of **5-(p-Tolyl)picolinic acid**.

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